EIDD-1931 Solubility for In Vitro Studies: Technical Support Center

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Compound of Interest		
Compound Name:	EIDD-1931	
Cat. No.:	B613837	Get Quote

This technical support guide provides researchers, scientists, and drug development professionals with detailed information on the solubility of **EIDD-1931** in DMSO and water for in vitro studies. It includes frequently asked questions, troubleshooting advice for common issues, and detailed experimental protocols.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **EIDD-1931** in Dimethyl Sulfoxide (DMSO)?

A1: **EIDD-1931** exhibits high solubility in DMSO. Concentrations of 45 mg/mL (173.6 mM) and 100 mg/mL (385.77 mM) have been reported.[1][2] It is often recommended to use sonication to ensure complete dissolution, and it's important to use new, anhydrous DMSO as the compound is hygroscopic, which can affect solubility.[2]

Q2: What is the solubility of **EIDD-1931** in water?

A2: The aqueous solubility of **EIDD-1931** is significantly lower than in DMSO, with reported values of at least 25 mg/mL (96.44 mM).[2] For in vivo studies, **EIDD-1931** can be solubilized in saline with the aid of alternating ultrasound treatment to ensure full dissolution.[3][4]

Q3: How should I prepare a stock solution of **EIDD-1931** for in vitro experiments?

A3: For in vitro studies, **EIDD-1931** is typically dissolved in DMSO to create a high-concentration stock solution, for example, at 100 mM.[3][4] This stock solution is then serially



diluted to the desired working concentrations in cell culture medium.

Q4: What are the recommended storage conditions for EIDD-1931 stock solutions?

A4: **EIDD-1931** stock solutions in DMSO should be stored at -20°C.[2][3][4] It is noted that the compound is unstable in solution, so it is best to prepare it fresh ("ready to use").[2] If storing, it is advisable to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. When stored at -20°C, it is recommended to use the solution within one month, and within six months if stored at -80°C.[2]

Q5: Can I dissolve **EIDD-1931** directly in cell culture media?

A5: Direct dissolution in cell culture media is not recommended due to the compound's limited aqueous solubility. This can lead to the formation of precipitates. The standard practice is to first prepare a concentrated stock solution in DMSO and then dilute this stock into the cell culture medium to achieve the final desired concentration.

Troubleshooting Guide

Problem: My **EIDD-1931** precipitated after I diluted the DMSO stock solution into my aqueous buffer or cell culture medium.

This is a common issue when a compound with low aqueous solubility is transferred from a high-solubility organic solvent (like DMSO) to an aqueous environment.

Potential Causes:

- Poor Mixing: Adding the DMSO stock too quickly without adequate mixing can cause localized high concentrations that immediately precipitate.
- Final DMSO Concentration Too Low: The final concentration of DMSO in the medium may be insufficient to keep **EIDD-1931** in solution.
- Media Components: Salts, proteins, and other components in the cell culture medium can interact with the compound and reduce its solubility.[5] Changes in pH or temperature can also induce precipitation.



 Repeated Freeze-Thaw Cycles: This can cause the compound to fall out of solution in your stock, which then gets transferred to your media.

Solutions:

- Optimize Dilution Technique: Add the DMSO stock solution dropwise into the cell culture medium while gently vortexing or swirling the medium. This ensures rapid and even distribution.
- Use Sonication: If precipitates form, a brief sonication in an ultrasonic bath can often help to redissolve the compound.[1][2] Warming the solution to 37°C may also aid dissolution.[2]
- Prepare Fresh Dilutions: Due to the instability of EIDD-1931 in solution, it is best to prepare working solutions immediately before use.[2]
- Check for Contamination: In some cases, turbidity can be mistaken for precipitation. If the solution appears cloudy, check for bacterial or fungal contamination.[6]

Data Presentation

Table 1: Solubility of **EIDD-1931** in Various Solvents

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	45	173.6	Sonication recommended.[1]
DMSO	100	385.77	Use of new, anhydrous DMSO is advised.[2]
Water	≥ 25	≥ 96.44	-
Saline + 10% DMSO + 40% PEG300 + 5% Tween-80	≥ 2.08	≥ 8.02	For in vivo formulations; clear solution.[7]



Table 2: Example Concentrations for In Vitro Antiviral Assays

Cell Line	Assay Type	EC50 (µM)	CC50 (µM)
RD Cells	Anti-EV-A71	5.13 ± 0.56	80.47 ± 0.02
Vero Cells	Anti-EV-A71	7.04 ± 0.38	14.07 ± 0.43
Huh-7 Cells	Anti-EV-A71	4.43 ± 0.33	34.09 ± 0.06
Vero 76 Cells	Anti-SARS-CoV	0.1	-
Calu-3 2B4 Cells	Anti-MERS-CoV	0.15	-
Vero Cells	Anti-SARS-CoV-2	0.3	-

EC₅₀ (Half-maximal effective concentration) and CC₅₀ (Half-maximal cytotoxic concentration) values are from studies on Enterovirus A71 (EV-A71) and various coronaviruses.[1][3][4]

Experimental Protocols

Protocol: Preparation of EIDD-1931 Working Solutions for an In Vitro Antiviral Assay

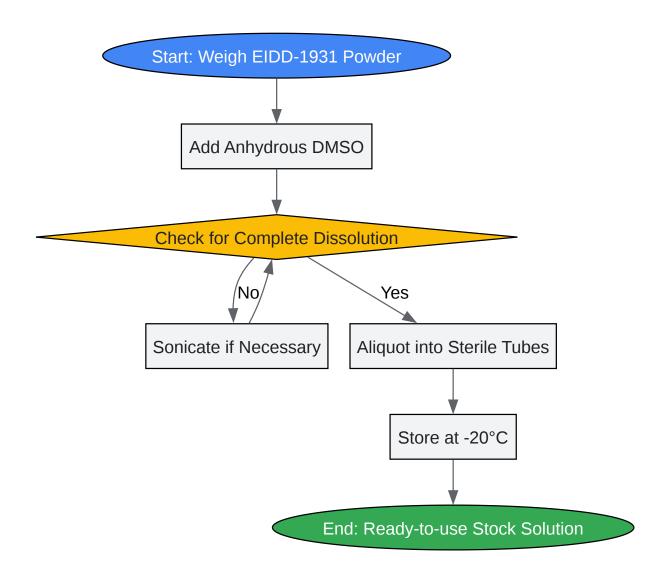
This protocol is adapted from methodologies used in antiviral activity assays for **EIDD-1931**.[3] [4]

- 1. Preparation of 100 mM DMSO Stock Solution: a. Weigh the required amount of **EIDD-1931** powder (Molecular Weight: 259.2 g/mol). b. Add the appropriate volume of sterile, anhydrous DMSO to achieve a final concentration of 100 mM. c. If needed, sonicate the solution in a water bath until the compound is fully dissolved. d. Aliquot the stock solution into sterile microcentrifuge tubes and store at -20°C.
- 2. Preparation of Working Solutions: a. Thaw a single aliquot of the 100 mM stock solution. b. Perform serial dilutions in cell culture medium (e.g., DMEM with 2% FBS) to achieve the desired final concentrations for your experiment (e.g., a 3-fold dilution series ranging from 200 μ M to 0.01 μ M).[3] c. To minimize precipitation, add the DMSO stock to the culture medium, not the other way around, and mix gently but thoroughly after each addition.



3. Dosing Cells in a 96-Well Plate: a. Seed cells (e.g., RD, Vero, or Huh-7 cells) in a 96-well plate and incubate until they reach the desired confluency.[3][4] b. Remove the existing medium and add the freshly prepared **EIDD-1931** working solutions (in culture medium) to the respective wells. c. Include a vehicle control with the same final concentration of DMSO as the highest concentration of **EIDD-1931** used. d. Proceed with the viral infection and subsequent incubation as per your specific assay protocol.[3]

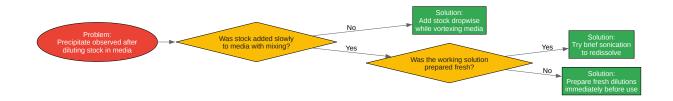
Visualizations



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Caption: Workflow for preparing **EIDD-1931** stock solution in DMSO.

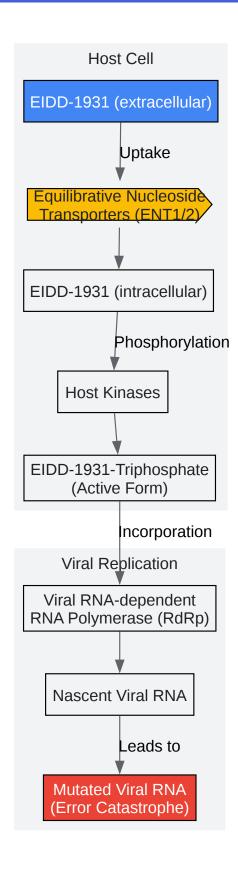




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Caption: Troubleshooting logic for **EIDD-1931** precipitation in media.





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Caption: Conceptual pathway for **EIDD-1931**'s antiviral mechanism.



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